

Application Notes and Protocols: NOSO-502

Minimum Inhibitory Concentration (MIC) Testing

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Compound of Interest

Compound Name: NOSO-502

Cat. No.: B12404061

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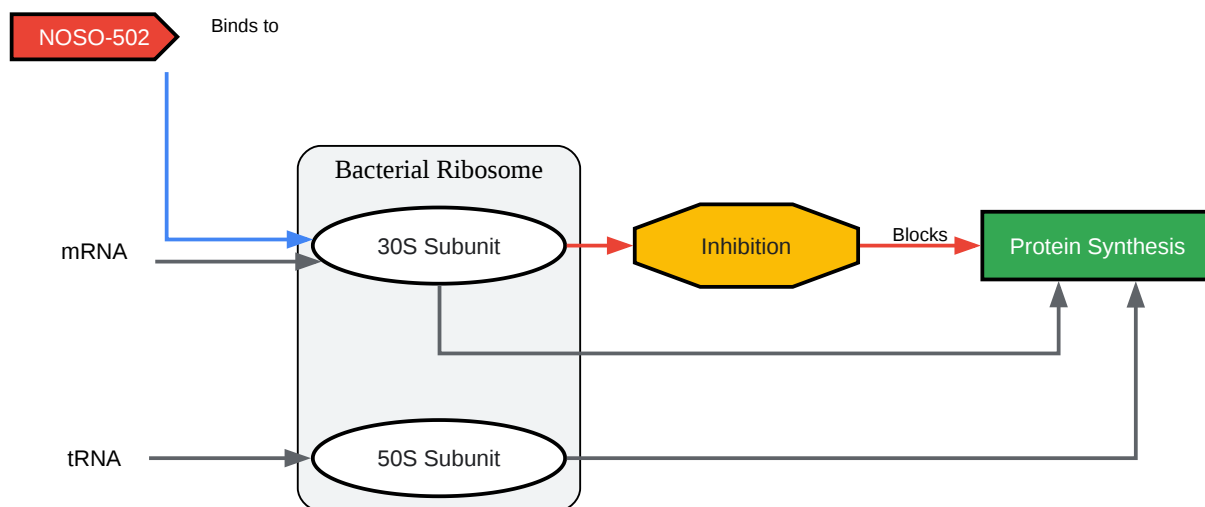
For Researchers, Scientists, and Drug Development Professionals

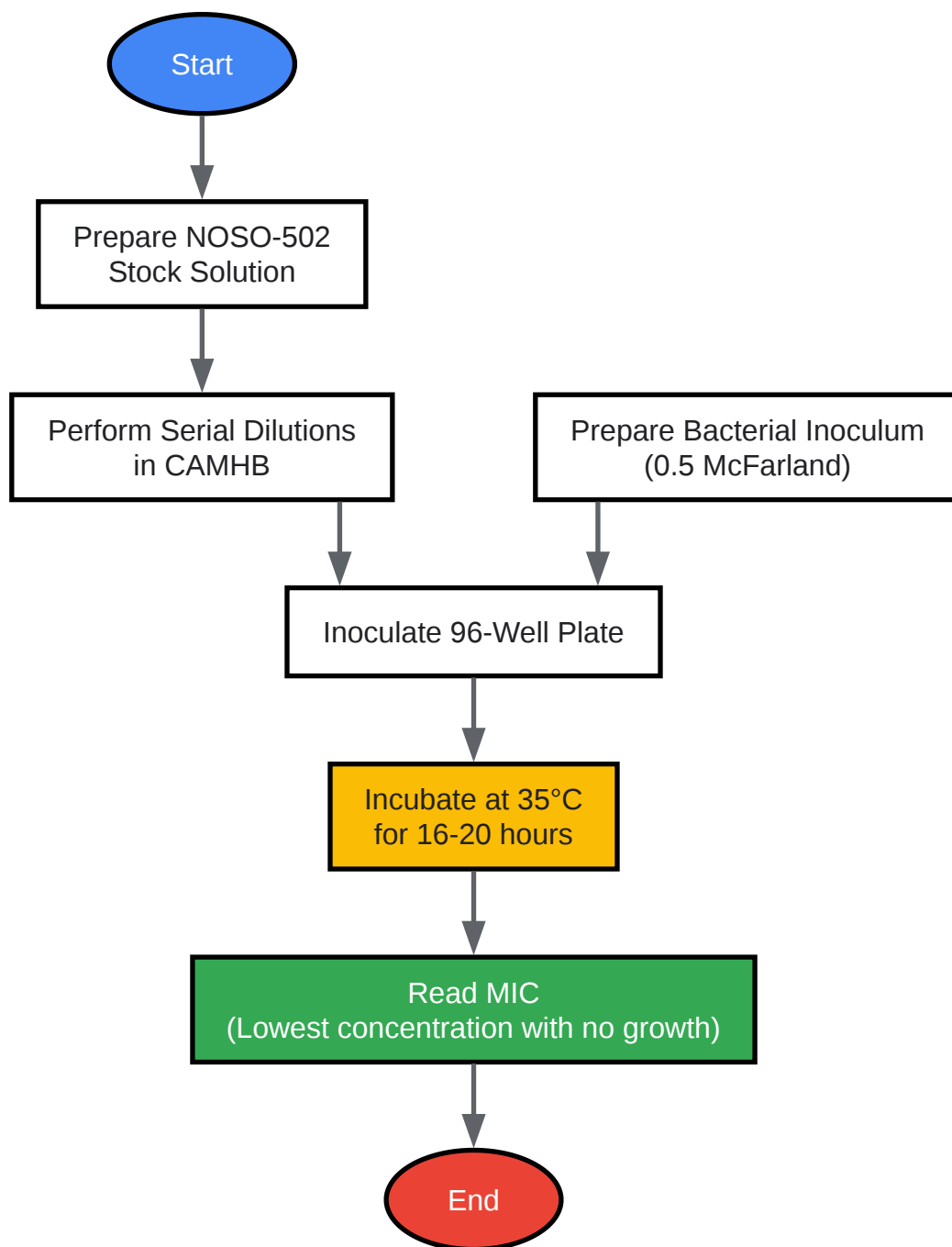
Introduction

NOSO-502 is a novel antibiotic belonging to the odorhabdin class, which demonstrates a unique mechanism of action by inhibiting bacterial protein synthesis.^{[1][2][3][4][5]} It exhibits potent activity against a range of Gram-negative bacteria, including multidrug-resistant (MDR) strains of the Enterobacterales order.^{[5][6]} Notably, **NOSO-502** is effective against carbapenem-resistant Enterobacteriaceae (CRE) that produce KPC, AmpC, or OXA enzymes, as well as metallo- β -lactamases.^{[1][2][3][4][7]} This document provides detailed protocols for determining the Minimum Inhibitory Concentration (MIC) of **NOSO-502**, along with a summary of its reported in vitro activity.

Mechanism of Action

NOSO-502 exerts its antibacterial effect by targeting the bacterial ribosome, thereby inhibiting protein synthesis.^{[1][2][3][4][5]} This novel mechanism allows it to bypass many existing resistance pathways.





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